

metabolic pathway predictions for 2-Hydroxy-5-methoxyhexan-3-one

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Compound of Interest

Compound Name: 2-Hydroxy-5-methoxyhexan-3-one

CAS No.: 101080-34-6

Cat. No.: B3020543

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Metabolic Fate Prediction: 2-Hydroxy-5-methoxyhexan-3-one

Executive Summary

This guide outlines the predicted metabolic trajectory of **2-Hydroxy-5-methoxyhexan-3-one**, a functionalized aliphatic ketone featuring a secondary alcohol, a ketone, and a methoxy ether moiety.^[1] Given the absence of compound-specific literature, this analysis utilizes structure-activity relationship (SAR) principles, established biotransformation rules for aliphatic ethers and

-hydroxy ketones, and analogous metabolic data from structurally related flavorants and pharmaceutical intermediates.^[1]

Key Predicted Outcomes:

- Primary Clearance: Phase I O-demethylation (CYP450-mediated) and carbonyl reduction (CBR/AKR-mediated).^[1]

- Phase II Conjugation: Direct glucuronidation of the C2-hydroxyl and subsequent conjugation of Phase I metabolites.[1]
- Toxicological Flag: Potential formation of reactive
-dicarbonyl species via oxidation of the C2-alcohol.[1]

Chemical Structure & Reactivity Analysis

Before designing metabolic experiments, we must understand the "metabolic soft spots" of the molecule.

Feature	Position	Metabolic Susceptibility	Predicted Enzyme System
Methoxy Group	C5	High.[1] O-dealkylation is a classic CYP450 reaction.[1][2]	CYP2D6, CYP3A4, CYP2C19
Ketone	C3	Moderate to High.[1] Subject to stereoselective reduction.	Carbonyl Reductase (CBR1), AKR
Sec-Alcohol	C2	High.[1] Direct conjugation or oxidation.	UGTs (Glucuronidation), ADH/CYP (Oxidation)
Chiral Centers	C2, C5	Stereochemistry will influence enzyme binding affinity.[1]	Stereoselective metabolism expected

Structural Insight: The proximity of the hydroxyl group (C2) to the ketone (C3) creates a

-hydroxy ketone motif.[1] While chemically stable, this motif mimics substrates for specific reductases and can be oxidized to a 1,2-dicarbonyl (diketone), a potential electrophile capable of protein adduction (Maillard-type reactions).[1]

Predicted Phase I Pathways[1][3][4]

O-Demethylation (Major Oxidative Pathway)

The methoxy group at C5 is the most lipophilic handle of the molecule, making it a prime target for Cytochrome P450 enzymes.

- Mechanism: CYP450 abstracts a hydrogen from the methoxy methyl group, forming a transient radical. Oxygen rebound creates a hemiacetal intermediate, which spontaneously collapses to release formaldehyde and the metabolite 2,5-dihydroxyhexan-3-one.[1]
- Isoform Prediction: Based on aliphatic ether analogues, CYP2D6 (if a basic nitrogen were present, less likely here) or CYP2E1/CYP2C are probable catalysts.[1]

Carbonyl Reduction (Major Reductive Pathway)

Aliphatic ketones are frequently bypassed by CYP450s and instead metabolized by cytosolic enzymes.

- Mechanism: Hydride transfer from NADPH to the carbonyl carbon (C3).
- Enzymes: Carbonyl Reductase 1 (CBR1) or Aldo-Keto Reductases (AKR1C family).[1]
- Product: 2,3-hydroxy-5-methoxyhexane (a diol).[1]
- Stereochemical Implication: This reaction generates a new chiral center at C3. In vivo, this reduction is often highly stereoselective (e.g., forming predominantly the S-alcohol).[1]

Alpha-Hydroxyl Oxidation (Minor/Bioactivation)

The C2-hydroxyl group can be oxidized to a ketone.[1]

- Product: 5-methoxyhexane-2,3-dione.[1]
- Risk:

-Dicarbonyls are reactive electrophiles.[1] They can react with arginine or lysine residues on proteins, potentially leading to haptenization and immune responses. This pathway should be monitored during toxicology screening.

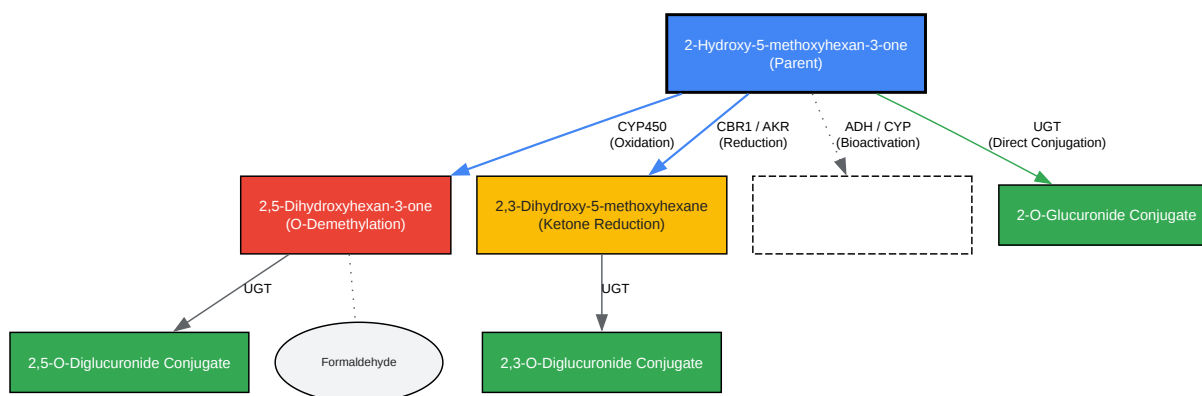
Predicted Phase II Conjugation[1][3]

Phase II reactions increase water solubility to facilitate renal excretion.

- Direct Glucuronidation: The parent compound contains a secondary alcohol at C2. UDP-glucuronosyltransferases (likely UGT2B7 or UGT1A9) will transfer glucuronic acid to this position.[1]
 - Metabolite:[3][4][5] 2-O-Glucuronide-5-methoxyhexan-3-one.[1]
- Sequential Glucuronidation: The metabolites from Phase I (the C5-alcohol from demethylation and the C3-alcohol from reduction) will also undergo extensive glucuronidation.[1]

Visualization of Metabolic Network

The following diagram illustrates the predicted flow from parent to terminal metabolites.



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Figure 1: Predicted metabolic tree for **2-Hydroxy-5-methoxyhexan-3-one** showing divergent oxidative (Red) and reductive (Yellow) Phase I pathways and subsequent Phase II conjugation

(Green).[1]

Experimental Validation Protocols

To validate these predictions, a tiered experimental approach is required.

Protocol A: Microsomal Stability & Metabolite ID (Phase I)

Objective: Determine intrinsic clearance (

) and identify oxidative metabolites.

- System: Pooled Human Liver Microsomes (HLM) (0.5 mg protein/mL).
- Cofactors: NADPH-regenerating system (required for CYP450).[1]
- Procedure:
 - Incubate test compound (1 μ M and 10 μ M) at 37°C.
 - Timepoints: 0, 15, 30, 60 min.[1]
 - Quench with ice-cold Acetonitrile containing Internal Standard.[1]
- Analysis: UHPLC-HRMS (Q-TOF or Orbitrap).
 - Search Trigger: Look for Mass Shift -14 Da (Demethylation) and +2 Da (Reduction - note: reduction is often low in microsomes, better in cytosol).[1]

Protocol B: Cytosolic Incubation (Ketone Reduction)

Objective: Confirm the activity of Carbonyl Reductases (CBRs), which are localized in the cytosol, not microsomes.

- System: Human Liver Cytosol (HLC).
- Cofactors: NADPH (essential for CBR/AKR activity).

- Inhibitor Check: Add Menadione (CBR1 inhibitor) or Flufenamic acid (AKR1C inhibitor) to distinguish enzymes.
- Analysis: Monitor formation of the diol (M2). Chiral chromatography is required to assess stereoselectivity (formation of syn vs anti diol).

Protocol C: Reactive Metabolite Trapping

Objective: Assess the formation of the

-diketone (M3).[\[1\]](#)

- Trapping Agent: Add o-Phenylenediamine (OPD) or Glutathione (GSH) to the microsomal incubation.[\[1\]](#)
- Rationale: OPD specifically reacts with 1,2-dicarbonyls to form stable quinoxaline derivatives, which are easily detectable by MS.[\[1\]](#)
- Detection: Search for [Parent - 2H + OPD - 2H₂O] adducts.[\[1\]](#)

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